

Developing analytical standards for 4-Ethyl-3-methoxyhexan-1-amine hydrochloride

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Compound of Interest

Compound Name: 4-Ethyl-3-methoxyhexan-1-amine
hydrochloride

CAS No.: 1423025-49-3

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An Application Note and Protocol for the Development of Analytical Standards for **4-Ethyl-3-methoxyhexan-1-amine hydrochloride**

Abstract

This document provides a comprehensive guide for the development of analytical standards and testing protocols for the novel compound **4-Ethyl-3-methoxyhexan-1-amine hydrochloride**. As a new chemical entity (NCE), establishing a robust analytical framework is paramount for ensuring its identity, purity, quality, and stability throughout the drug development lifecycle. This guide addresses the unique structural features of the molecule, notably its two chiral centers, and outlines a multi-faceted analytical strategy encompassing spectroscopic identification, chromatographic purity and assay, enantiomeric separation, and the development of a stability-indicating method through forced degradation studies. All protocols are designed to be self-validating and are grounded in established scientific principles and regulatory expectations, such as those outlined by the International Council for Harmonisation (ICH).

Introduction: The Analytical Challenge

4-Ethyl-3-methoxyhexan-1-amine hydrochloride is a primary aliphatic amine salt. Its structure presents specific analytical challenges that must be systematically addressed:

- **Two Chiral Centers:** The presence of stereocenters at the C3 and C4 positions means the compound can exist as four possible stereoisomers (two diastereomeric pairs of enantiomers). A comprehensive analytical package must be able to separate and quantify these isomers.
- **Lack of a Strong Chromophore:** As a saturated aliphatic amine, the molecule lacks a significant UV-absorbing chromophore, which may require the use of alternative detection methods like Charged Aerosol Detection (CAD), Evaporative Light Scattering Detection (ELSD), or derivatization for sensitive HPLC analysis.
- **Basic Nature:** The primary amine group (pKa ~10-11) can lead to poor peak shape (tailing) in reversed-phase liquid chromatography due to interactions with residual silanols on the stationary phase. This necessitates careful method development, including pH control or the use of specific columns.

This guide provides the foundational methodologies to overcome these challenges, ensuring data integrity and regulatory compliance.

Physicochemical and Spectroscopic Identification

The initial step in establishing an analytical standard is the unambiguous confirmation of the molecule's structure and basic properties.

Proton and Carbon-13 NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of structural elucidation.

Rationale: ^1H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework of the molecule. For a primary aliphatic amine, specific chemical shifts are expected. The α -protons (adjacent to the nitrogen) are deshielded and typically appear in the δ 2.2 to 2.9 ppm range, while protons on the α -carbon appear in the δ 30 to 60 ppm range in the ^{13}C spectrum.^[1] The N-H protons of a primary amine often present as a broad signal between δ 0.5 and 5.0 ppm, and their signal will disappear upon a D_2O shake, confirming their identity.^{[1][2]}

Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of 4-Ethyl-3-methoxyhexan-1-amine HCl in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
- Acquisition: Acquire ¹H and ¹³C NMR spectra on a 400 MHz or higher spectrometer.
- ¹H NMR Confirmation:
 - Verify the presence of all expected proton signals, including the ethyl, methyl, methoxy, and alkyl chain protons.
 - Confirm the broad NH₃⁺ signal (as it is a hydrochloride salt).
 - Perform a D₂O exchange experiment: add a drop of D₂O, shake, and re-acquire the ¹H spectrum. The NH₃⁺ peak should disappear or significantly diminish.[\[2\]](#)[\[3\]](#)
- ¹³C NMR Confirmation: Identify the signals for all nine unique carbons in the molecule. The carbon adjacent to the nitrogen will be deshielded and appear in the 30-65 ppm region.[\[4\]](#)

Mass Spectrometry (MS)

Rationale: MS provides information on the molecular weight and fragmentation pattern, which serves as a molecular fingerprint. For this compound, Electrospray Ionization (ESI) in positive mode is ideal, as the primary amine is readily protonated.

Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution (1-10 µg/mL) of the compound in a suitable solvent like methanol or acetonitrile/water (50:50).
- Infusion: Infuse the sample directly into an ESI-MS system.
- Data Acquisition: Acquire the mass spectrum in positive ion mode.
- Confirmation:

- Look for the protonated molecular ion $[M+H]^+$ corresponding to the free base ($C_9H_{21}NO$). The expected monoisotopic mass is 159.1623.
- Perform tandem MS (MS/MS) to analyze the fragmentation pattern, which can help confirm the structure.

Infrared (IR) Spectroscopy

Rationale: IR spectroscopy identifies the functional groups present in the molecule.

Protocol: IR Analysis

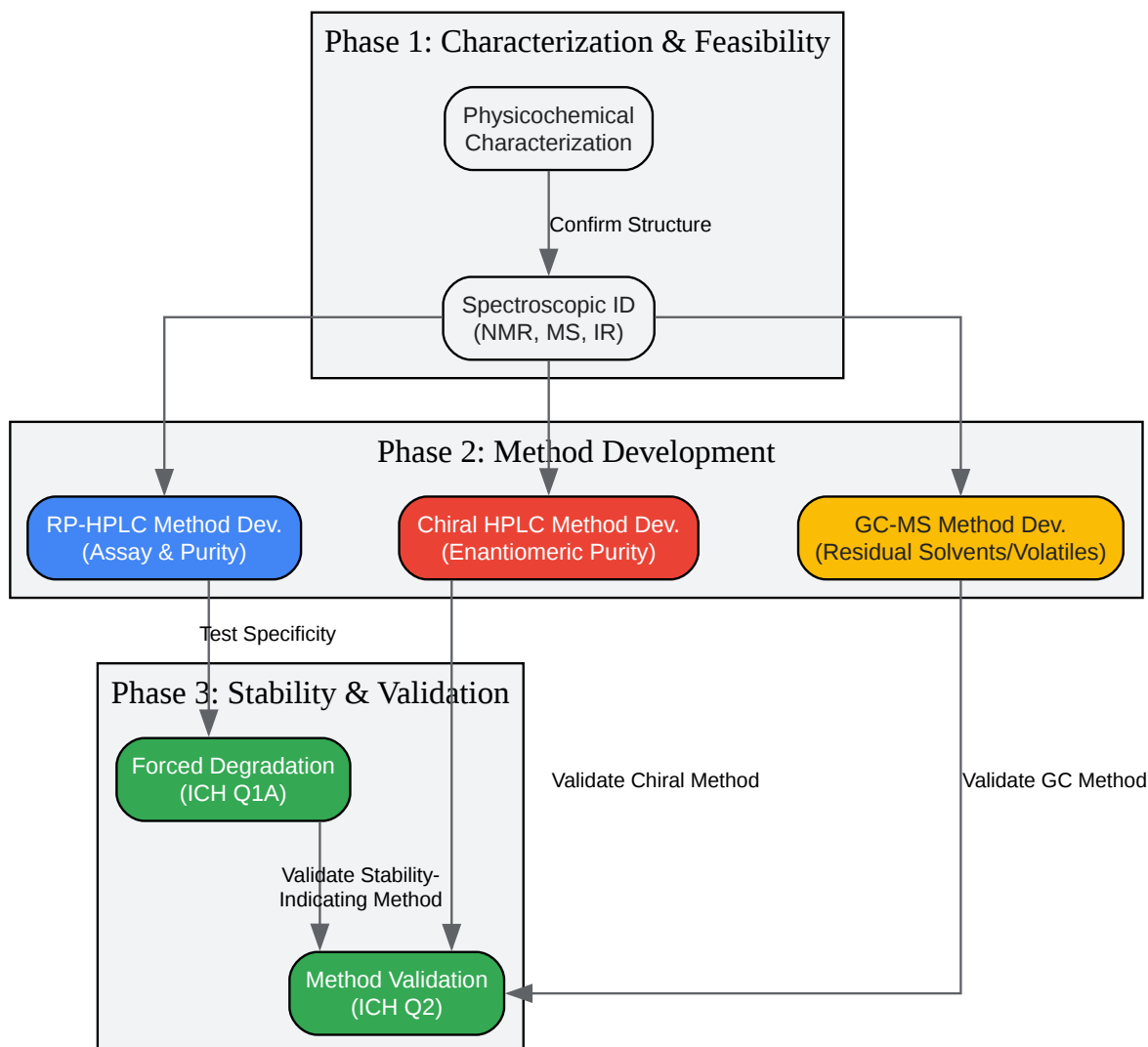
- Sample Preparation: Use either the KBr pellet method or an Attenuated Total Reflectance (ATR) accessory.
 - Acquisition: Scan the sample from 4000 to 400 cm^{-1} .
 - Confirmation: Identify characteristic absorption bands:
 - N-H Stretch: A broad, strong band from the $-NH_3^+$ group around 3000-2800 cm^{-1} .
 - C-H Stretch: Aliphatic C-H stretching bands just below 3000 cm^{-1} .
 - N-H Bend: A medium to strong band around 1600-1500 cm^{-1} for the primary amine salt.
 - C-O Stretch: A distinct band for the ether linkage, typically in the 1150-1085 cm^{-1} region.
- [3]

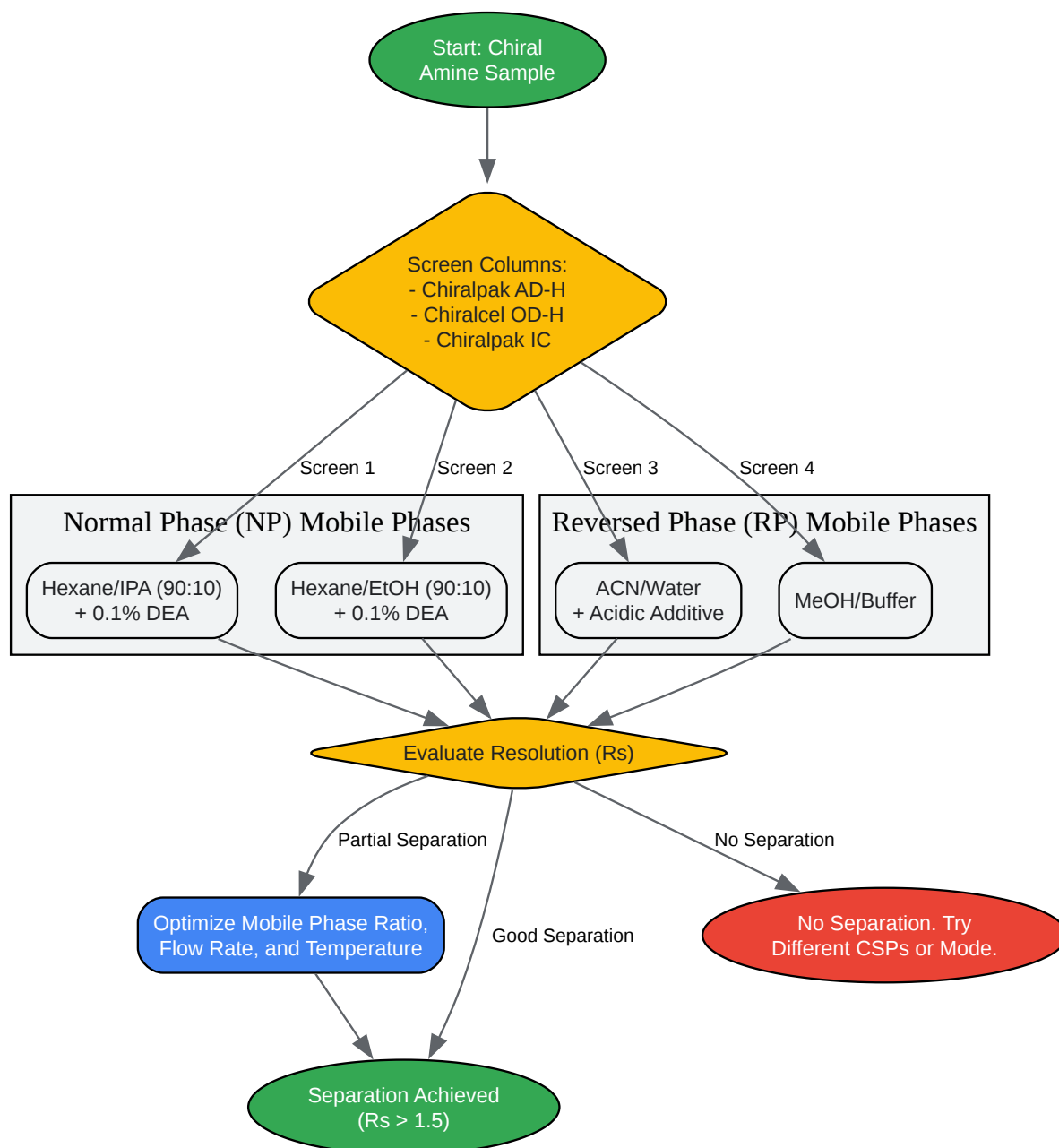
Chromatographic Analysis: Assay and Impurity Profiling

Chromatography is essential for quantifying the active pharmaceutical ingredient (API) and detecting any impurities.

Workflow for Analytical Method Development

The overall process follows a logical progression from initial characterization to full method validation.





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Sources

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- [3. chem.libretexts.org \[chem.libretexts.org\]](#)
- [4. fiveable.me \[fiveable.me\]](#)
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